

# Molecular Weight Determination of (R)-2-amino-3-cyclopentylpropanoic acid

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## Compound of Interest

Compound Name: (R)-2-amino-3-cyclopentylpropanoic acid

Cat. No.: B555625

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The molecular weight of a chemical compound is a fundamental physical property, representing the mass of one mole of the substance. It is calculated by summing the atomic weights of all constituent atoms in its molecular formula.

## Molecular Formula

The molecular formula for **(R)-2-amino-3-cyclopentylpropanoic acid** is determined to be  $C_8H_{15}NO_2$ . The stereoisomer designation "(R)" does not alter the elemental composition or, consequently, the molecular weight.<sup>[1]</sup>

## Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Nitrogen (N), and Oxygen (O). The standard atomic weights for these elements are provided in the table below.

Element	Symbol	Quantity	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011	96.088
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998

Note: Atomic weights are based on standard IUPAC values and may vary slightly based on isotopic composition.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Calculation of Molecular Weight

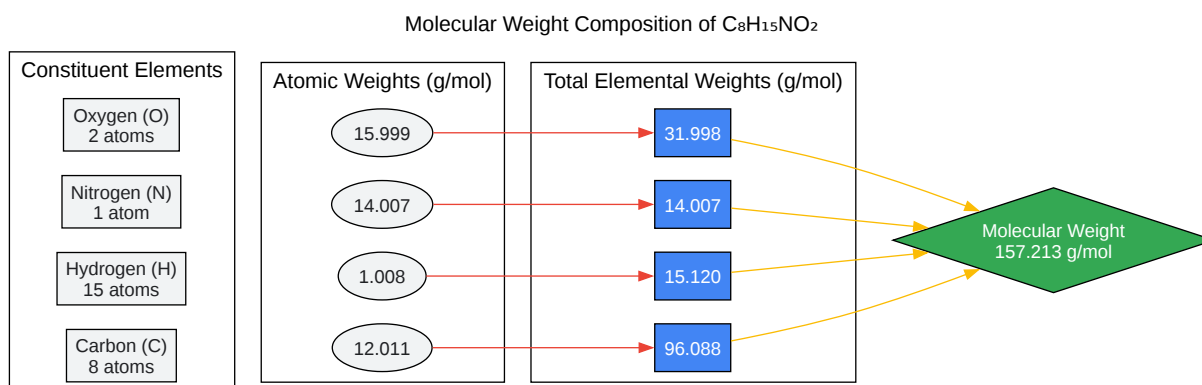
The molecular weight is the sum of the total weights of each element in the molecule.

Molecular Weight =  $(8 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (2 \times 15.999) = 157.213$  g/mol

The calculated molecular weight for **(R)-2-amino-3-cyclopentylpropanoic acid** is 157.213 g/mol .

## Visualization of Molecular Composition

The following diagram illustrates the elemental contribution to the final molecular weight of **(R)-2-amino-3-cyclopentylpropanoic acid**.



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Elemental contribution to the molecular weight.

## Experimental Protocols

The determination of molecular weight as presented is a theoretical calculation based on the molecular formula and standard atomic weights. As such, experimental protocols for this calculation are not applicable. In a laboratory setting, the molecular weight of **(R)-2-amino-3-cyclopentylpropanoic acid** would be confirmed using techniques such as mass spectrometry, which provides a direct measurement of the mass-to-charge ratio of ionized molecules.

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## References

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